

Secoaristolenedioic Acid: A Technical Overview of its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Secoaristolenedioic acid*

Cat. No.: *B15595454*

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For Researchers, Scientists, and Drug Development Professionals

Secoaristolenedioic acid, a sesquiterpene compound, has been identified in the ethanol extracts of the roots and rhizomes of *Nardostachys chinensis*. This technical guide provides a summary of its known physical and chemical properties based on currently available information. For more detailed data and experimental protocols, readers are directed to the primary scientific literature.

Core Physical and Chemical Properties

Quantitative data for **secoaristolenedioic acid** is summarized in the table below. This information is foundational for its use in research and development, particularly in contexts such as drug formulation and biochemical assays.

Property	Value	Source
Molecular Formula	C15H22O4	[1]
Molecular Weight	266.33 g/mol	[1]
CAS Number	2756011-83-1	[1]
Appearance	Typically exists as a solid at room temperature.	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years.	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month.	[1]
Shipping Condition	Stable at room temperature for several days.	[1]

Note: Detailed information regarding melting point, boiling point, and specific solubility values in various solvents is not readily available in the initial search results but is likely documented in specialized chemical databases or the primary literature. One key reference is the article "Aristolane-type Sesquiterpenoids from *Nardostachys chinensis* and Revised Structure of Aristolanhydride" published in *Natural Product Communications*.

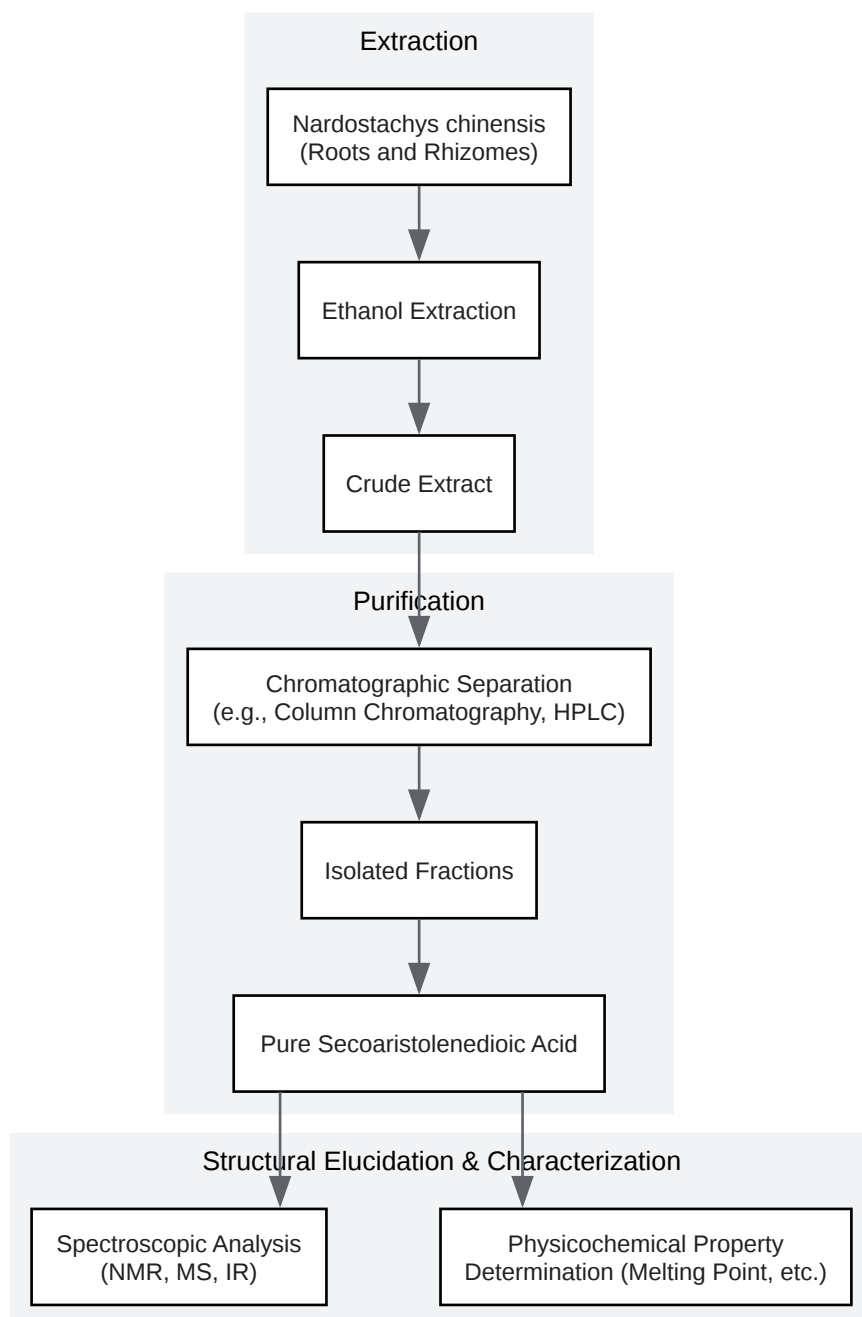
Solubility Profile

While specific quantitative solubility data is not provided in the initial findings, general guidance on solvents for in vitro studies suggests that **secoaristolenedioic acid** may be soluble in dimethyl sulfoxide (DMSO).[1] For compounds with low water solubility, common formulation strategies may involve the use of solvents such as ethanol or dimethylformamide (DMF).[1]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **secoaristolenedioic acid** would be described in the primary scientific literature. A general workflow for such a process is outlined below.

General Workflow for Isolation and Characterization

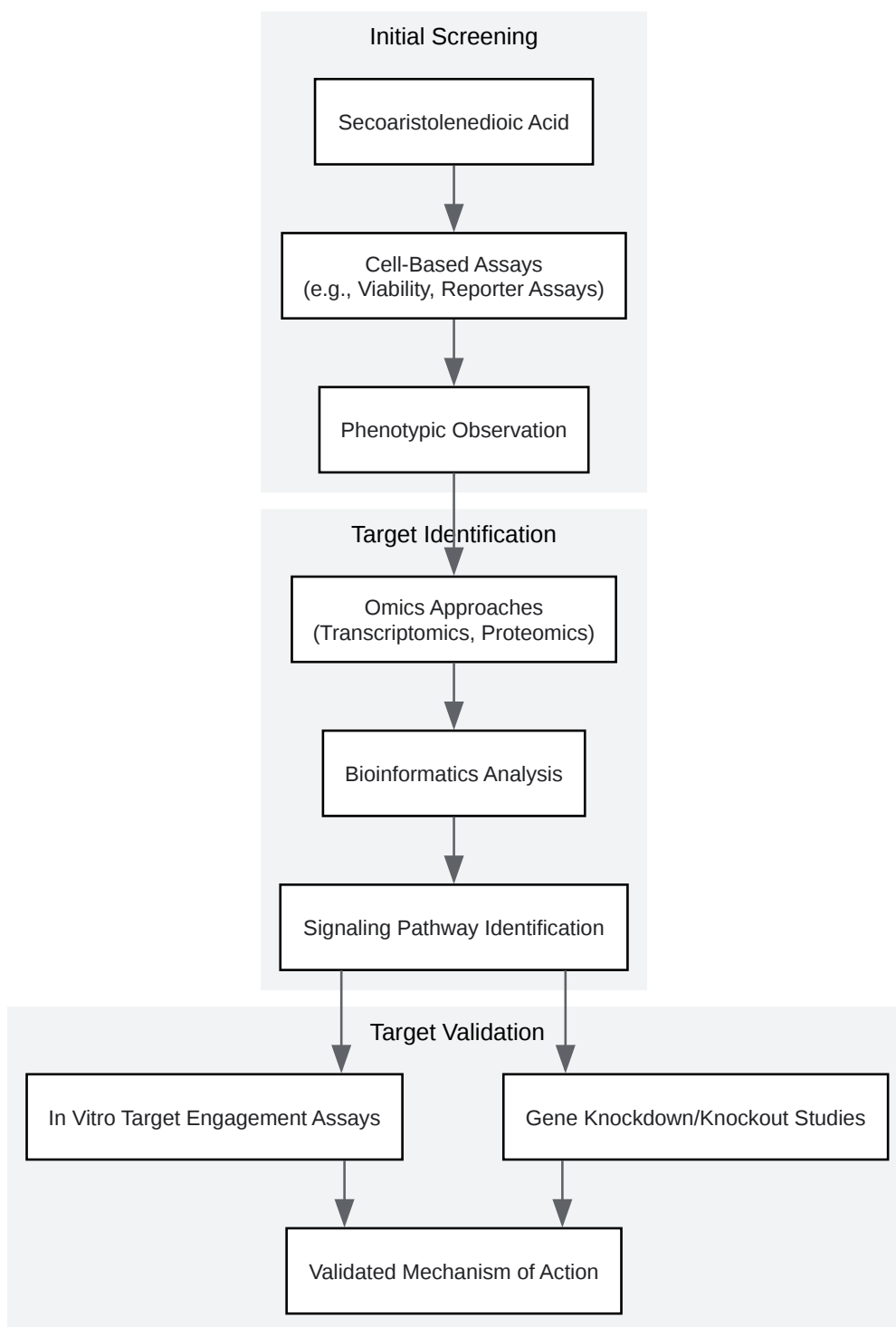
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Caption: General workflow for the isolation and characterization of **secoaristolenedioic acid**.

Signaling Pathways and Biological Activity

The initial search did not yield specific information on the signaling pathways modulated by **secoaristolenedioic acid**. The primary reference likely contains details on its biological activity, which was investigated as part of the study on aristolane-type sesquiterpenoids.^[1] To visualize a hypothetical mechanism of action discovery process, the following logical relationship diagram is provided.

Hypothetical Workflow for Elucidating Mechanism of Action

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Caption: A conceptual workflow for identifying the mechanism of action of a novel compound.

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References

- 1. Secoaristolenedioic acid | Terpenoids | 2756011-83-1 | Invivochem [[invivochem.com](https://www.invivochem.com)]
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Phone: (601) 213-4426

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